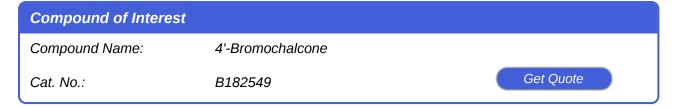


4'-Bromochalcone: A Technical Guide to Its Solubility and Appearance

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and physical appearance of **4'-Bromochalcone**, a synthetic derivative of chalcone with significant interest in medicinal chemistry and materials science. This document compiles available data on its solubility in various solvents, details experimental protocols for solubility determination, and presents its physical characteristics.

Core Physical Properties

4'-Bromochalcone typically presents as a yellow crystalline solid. It is known to be soluble in several organic solvents while demonstrating insolubility in water.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for **4'-Bromochalcone** in common laboratory solvents. It is important to note that comprehensive quantitative data for this specific compound is limited in publicly available literature. The data presented here has been compiled from various sources and should be used as a reference point for experimental planning.



Solvent	Chemical Formula	Molar Mass (g/mol)	Temperature (°C)	Solubility
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	4	> 50 mg/mL
Ethanol	C ₂ H ₅ OH	46.07	25	30 mg/mL
Dichloromethane	CH ₂ Cl ₂	84.93	Not Specified	Soluble
Chloroform	CHCl₃	119.38	Not Specified	Soluble
Water	H₂O	18.02	Not Specified	Insoluble

Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of a solid compound like **4'-Bromochalcone** in a given solvent. This protocol is based on standard laboratory practices for solubility assessment.[1]

Objective: To determine the mass of **4'-Bromochalcone** that can be dissolved in a specific volume of a solvent at a defined temperature to the point of saturation.

Materials:

- 4'-Bromochalcone
- Selected solvent(s)
- Analytical balance
- · Temperature-controlled shaker or water bath
- Vials with screw caps
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters)



- · Evaporating dish or pre-weighed vials
- Oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of 4'-Bromochalcone to a vial containing a known volume of the solvent. The excess solid is crucial to ensure saturation.
 - Seal the vial to prevent solvent evaporation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Once equilibrium is achieved, allow the solution to stand undisturbed at the set temperature for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated or temperatureequilibrated pipette.
 - Filter the collected supernatant using a syringe filter to remove any remaining undissolved microcrystals.
- Solvent Evaporation and Mass Determination:
 - Transfer the filtered saturated solution to a pre-weighed evaporating dish or vial.
 - Carefully evaporate the solvent using a gentle stream of nitrogen, a rotary evaporator, or by placing it in an oven at a temperature below the boiling point of the solvent and the melting point of the compound.

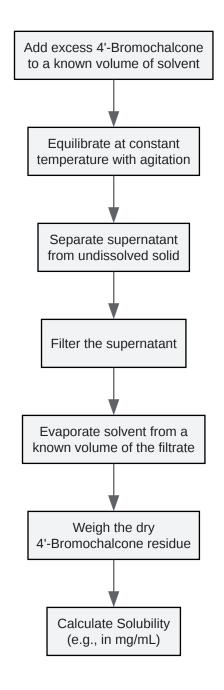


- Once the solvent is completely evaporated, place the dish or vial in a vacuum desiccator to remove any residual solvent traces until a constant weight is achieved.
- Weigh the dish or vial containing the dried 4'-Bromochalcone.
- · Calculation of Solubility:
 - Calculate the mass of the dissolved 4'-Bromochalcone by subtracting the initial weight of the empty container from the final weight.
 - Express the solubility in desired units, such as mg/mL or g/100mL, by dividing the mass of the dissolved solid by the volume of the solvent used.

Visualizing Methodologies and Relationships

To further elucidate the experimental and conceptual frameworks, the following diagrams are provided.

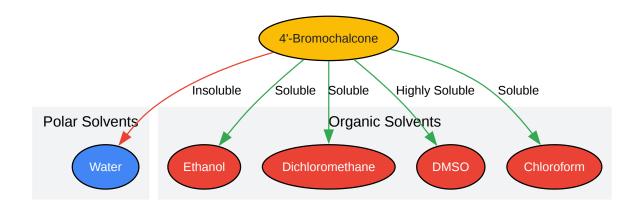




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Caption: Experimental workflow for determining the solubility of 4'-Bromochalcone.





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Caption: Logical relationship of **4'-Bromochalcone** solubility in different solvent types.

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References

- 1. yadda.icm.edu.pl [yadda.icm.edu.pl]
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